

An In-depth Technical Guide to 1-Propanethiol (CAS Number 107-03-9)

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Compound of Interest

Compound Name: 1-Propanethiol

Cat. No.: B107717

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and safety protocols for **1-propanethiol**. The information is intended to support laboratory research and development activities.

Chemical Identity and Physical Properties

1-Propanethiol, also known as n-propyl mercaptan, is a volatile, colorless liquid with a strong, unpleasant odor.^[1] It is an organosulfur compound with the chemical formula C_3H_8S .^[1]

Table 1: Physicochemical Properties of **1-Propanethiol**

Property	Value	Source(s)
CAS Number	107-03-9	[1]
Molecular Formula	C ₃ H ₈ S	[1]
Molecular Weight	76.16 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Strong, offensive, cabbage-like	[1]
Boiling Point	67-68 °C (153-154 °F; 340-341 K)	[1]
Melting Point	-113 °C (-171 °F; 160 K)	[1]
Density	0.84 g/mL at 25 °C	[1]
Solubility in Water	Slightly soluble (1.9 g/L at 25°C)	[2][3]
Vapor Pressure	155 mmHg at 25 °C (77°F)	[1]
Flash Point	-21 °C (-5 °F)	[1]
Refractive Index (n _{20/D})	1.437	[4]
pKa	~10.5	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-propanethiol**.

Table 2: ¹H NMR Spectral Data (Solvent: CDCl₃)

Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz	Assignment
~2.5-2.6	Quartet	~7.5	-CH ₂ -S
~1.6-1.7	Sextet	~7.5	-CH ₂ -
~1.0	Triplet	~7.5	-CH ₃
~1.3	Triplet	~7.5	-SH

Table 3: ¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
~13.5	-CH ₃
~25.8	-CH ₂ -
~27.7	-CH ₂ -S

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960-2870	Strong	C-H stretch (alkane)
2550-2600	Weak	S-H stretch
1465	Medium	C-H bend (CH ₂)
1375	Medium	C-H bend (CH ₃)
~700-600	Medium	C-S stretch

Table 5: Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Proposed Fragment
76	94.4	[M] ⁺ (Molecular ion)
47	100	[CH ₃ S] ⁺
43	86.9	[C ₃ H ₇] ⁺
42	83.1	[C ₃ H ₆] ⁺
41	76.7	[C ₃ H ₅] ⁺

Synthesis of 1-Propanethiol

1-Propanethiol can be synthesized through several routes. Common laboratory and industrial methods include the reaction of a 1-halopropane with a sulfur nucleophile or the addition of hydrogen sulfide to propene.[\[1\]](#)[\[5\]](#)

Experimental Protocol: Synthesis from 1-Bromopropane and Thiourea

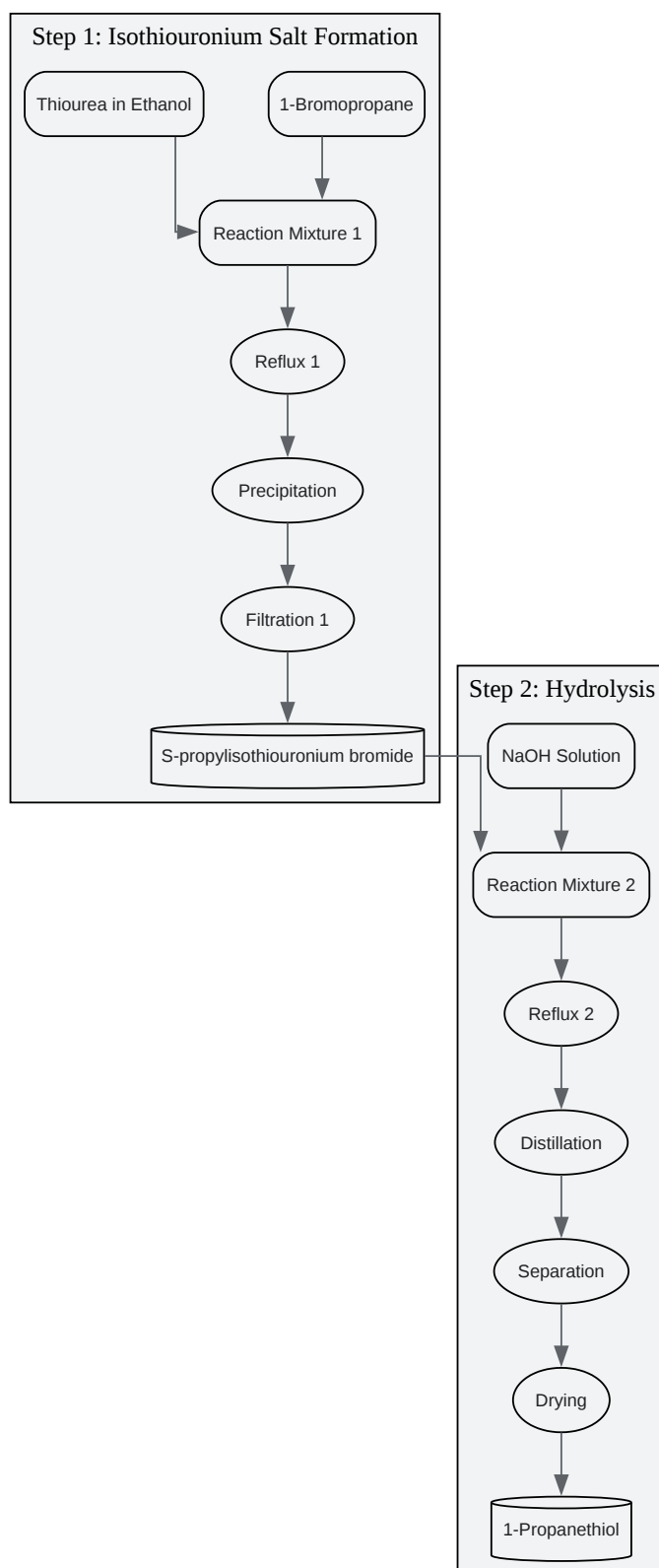
This two-step method involves the formation of an isothiuronium salt followed by its hydrolysis.

Step 1: Formation of S-Propylisothiuronium Bromide

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve thiourea (1.0 equivalent) in ethanol.
- To this solution, add 1-bromopropane (1.0 equivalent) dropwise at room temperature.
- After the addition is complete, heat the mixture to reflux for 2-3 hours.
- Cool the reaction mixture to room temperature and then in an ice bath to precipitate the S-propylisothiuronium bromide.
- Collect the solid product by vacuum filtration and wash with cold ethanol.

Step 2: Hydrolysis to **1-Propanethiol**

- In a separate round-bottom flask, prepare a solution of sodium hydroxide (2.5 equivalents) in water.
- Add the S-propylisothiuronium bromide prepared in the previous step to the sodium hydroxide solution.
- Heat the mixture to reflux for 2-3 hours. The **1-propanethiol** will be formed and, due to its low boiling point, may begin to distill.
- Set up a distillation apparatus to collect the **1-propanethiol** as it is formed. The boiling point of **1-propanethiol** is 67-68 °C.
- The collected distillate will be an azeotrope of **1-propanethiol** and water. Separate the organic layer.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- For further purification, the dried **1-propanethiol** can be redistilled.



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Workflow for the synthesis of **1-propanethiol** from 1-bromopropane and thiourea.

Safety and Toxicology

1-Propanethiol is a hazardous substance and must be handled with appropriate safety precautions. It is highly flammable and harmful if swallowed.

Table 6: Toxicological Data

Parameter	Value	Species	Route	Source(s)
LD ₅₀	1790 mg/kg	Rat	Oral	[3]

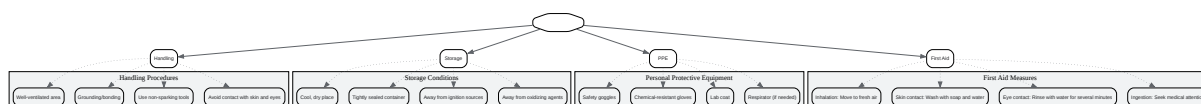
GHS Hazard Information

- Pictograms:
 - Flame (Flammable)
 - Exclamation Mark (Harmful, Irritant)
 - Health Hazard
 - Environment
- Signal Word: Danger
- Hazard Statements:
 - H225: Highly flammable liquid and vapor.
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H317: May cause an allergic skin reaction.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

- H410: Very toxic to aquatic life with long lasting effects.

Safety and Handling Protocols

- Engineering Controls: Work in a well-ventilated fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
 - Respiratory Protection: If ventilation is inadequate, use a respirator with an appropriate organic vapor cartridge.
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use dry chemical, foam, or carbon dioxide fire extinguishers.
- Spill Management: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.



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*Logical relationships for the safe handling and storage of **1-propanethiol**.*

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